Introduction: The Rising Prominence of Spirocyclic Scaffolds in Drug Discovery

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Compound of Interest

Compound Name:	*6-Oxa-1-azaspiro[3.4]octane hydrochloride*
CAS No.:	*1909319-43-2*
Cat. No.:	*B2641730*

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Spirocyclic frameworks have emerged as privileged motifs in modern medicinal chemistry. Their inherent three-dimensionality and conformational rigidity offer a distinct advantage over traditional flat, aromatic structures, often leading to enhanced binding affinity, improved metabolic stability, and novel intellectual property.[1][2] The 6-oxa-1-azaspiro[3.4]octane core, which incorporates both an azetidine and a tetrahydrofuran ring, represents a particularly attractive scaffold. The azetidine moiety can serve as a versatile anchor for further functionalization, while the tetrahydrofuran ring can modulate physicochemical properties such as solubility and polarity. This unique combination makes **6-oxa-1-azaspiro[3.4]octane hydrochloride** a valuable building block for the synthesis of novel therapeutic agents.

This application note provides a comprehensive guide to a robust and scalable synthesis of **6-oxa-1-azaspiro[3.4]octane hydrochloride**, designed for researchers and process chemists in the pharmaceutical industry. The presented protocol is based on established, high-yielding chemical transformations and has been designed with scalability and safety as primary considerations.

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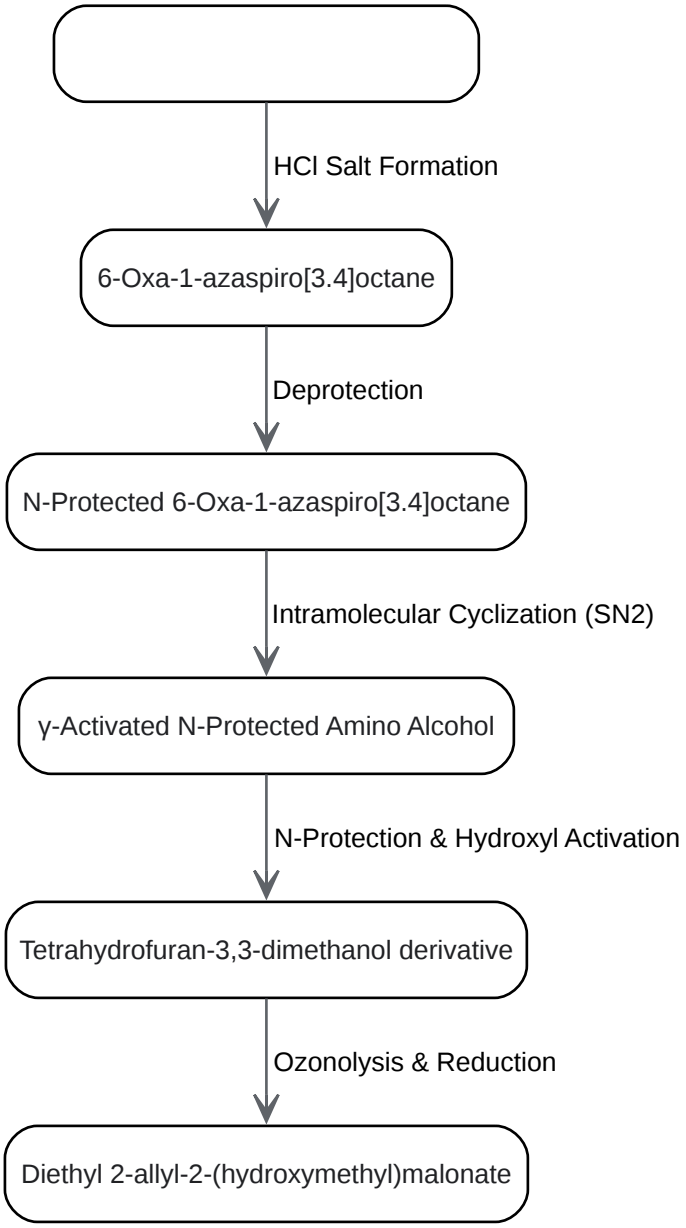
Retrosynthetic Analysis and Strategy

A logical and scalable approach to **6-oxa-1-azaspiro[3.4]octane hydrochloride** involves the initial construction of a suitably functionalized tetrahydrofuran precursor, followed by a key intramolecular cyclization to form the strained azetidine ring. The final step involves deprotection and salt formation. This strategy avoids the use of hazardous or expensive reagents and is amenable to large-scale production.



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Caption: Retrosynthetic analysis of 6-Oxa-1-azaspiro[3.4]octane HCl.

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Experimental Protocols: A Step-by-Step Guide

PART 1: Synthesis of the Key Tetrahydrofuran Intermediate

The synthesis commences with the preparation of a key diol intermediate derived from a commercially available malonate.

Step 1.1: Ozonolysis and Reductive Workup to form Diethyl 2-(hydroxymethyl)-2-(2-oxoethyl)malonate

- Rationale: Ozonolysis provides a mild and efficient method for the cleavage of the carbon-carbon double bond to form the desired aldehyde. A reductive workup with dimethyl sulfide ensures the selective reduction of the ozonide without affecting the ester functionalities.
- Procedure:
  - Dissolve diethyl 2-allyl-2-(hydroxymethyl)malonate (1.0 eq) in a mixture of dichloromethane and methanol (9:1 v/v) and cool the solution to -78 °C.
  - Bubble ozone gas through the solution until a persistent blue color is observed.
  - Purge the solution with nitrogen gas to remove excess ozone.
  - Add dimethyl sulfide (3.0 eq) and allow the reaction mixture to warm to room temperature overnight.
  - Concentrate the reaction mixture under reduced pressure to afford the crude aldehyde, which is used in the next step without further purification.

Step 1.2: Intramolecular Reductive Amination to form 1-benzyl-4,4-bis(ethoxycarbonyl)pyrrolidin-3-ol

- Rationale: This step aims to form a pyrrolidine ring which can be later opened to the desired acyclic precursor. Reductive amination with benzylamine is a robust and high-yielding reaction. Sodium triacetoxyborohydride is a mild reducing agent suitable for this transformation.

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- Procedure:
  - Dissolve the crude aldehyde from the previous step in 1,2-dichloroethane.
  - Add benzylamine (1.1 eq) and stir for 30 minutes at room temperature.
  - Add sodium triacetoxyborohydride (1.5 eq) portion-wise and stir the reaction mixture at room temperature for 16 hours.
  - Quench the reaction with saturated aqueous sodium bicarbonate solution.
  - Separate the organic layer, and extract the aqueous layer with dichloromethane.
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel.

Step 1.3: Reduction of Esters to form (1-benzylpyrrolidine-3,3-diyl)dimethanol

- Rationale: Lithium aluminum hydride is a powerful reducing agent capable of reducing the ester groups to the corresponding primary alcohols.
- Procedure:
  - To a stirred suspension of lithium aluminum hydride (4.0 eq) in anhydrous tetrahydrofuran (THF) at 0 °C, add a solution of 1-benzyl-4,4-bis(ethoxycarbonyl)pyrrolidin-3-ol (1.0 eq) in anhydrous THF dropwise.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 4 hours.
  - Cool the reaction to 0 °C and quench sequentially by the slow addition of water, 15% aqueous NaOH, and then water again (Fieser workup).
  - Filter the resulting precipitate and wash with THF.

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- Concentrate the filtrate under reduced pressure to obtain the crude diol, which is used in the next step without further purification.

PART 2: Formation of the Spirocyclic Core

Step 2.1: N-Debenzylation and Boc-Protection to form tert-butyl 3,3-bis(hydroxymethyl)pyrrolidine-1-carboxylate

- Rationale: The benzyl group is removed by catalytic hydrogenation, and the resulting secondary amine is protected with a Boc group. The Boc group is stable under the subsequent basic conditions required for cyclization and can be easily removed under acidic conditions.

- Procedure:
  - Dissolve the crude diol from the previous step in ethanol.
  - Add Pearlman's catalyst (20% $Pd(OH)_2/C$, 10 mol%).
  - Hydrogenate the mixture at 50 psi of H_2 for 24 hours.
  - Filter the reaction mixture through a pad of Celite and concentrate the filtrate.
  - Dissolve the resulting crude amine in a mixture of THF and water.
  - Add di-tert-butyl dicarbonate (Boc_2O, 1.2 eq) and sodium bicarbonate (2.0 eq).
  - Stir the mixture at room temperature for 12 hours.
  - Extract the product with ethyl acetate, wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the product by flash column chromatography.

Step 2.2: Selective Monotosylation of the Primary Hydroxyl Group

- Rationale: By using one equivalent of tosyl chloride at low temperature, it is possible to selectively activate one of the primary hydroxyl groups, preparing it for the subsequent

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intramolecular cyclization.

- Procedure:
  - Dissolve the Boc-protected diol (1.0 eq) in anhydrous pyridine and cool to 0 °C.
  - Add p-toluenesulfonyl chloride (1.05 eq) portion-wise, maintaining the temperature at 0 °C.
  - Stir the reaction at 0 °C for 4 hours, then allow it to warm to room temperature and stir for an additional 12 hours.
  - Quench the reaction with ice-water and extract the product with ethyl acetate.
  - Wash the combined organic layers with 1 M HCl, saturated aqueous sodium bicarbonate, and brine.
  - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
  - Purify the crude product by flash column chromatography.

Step 2.3: Intramolecular Cyclization to form tert-butyl 6-oxa-1-azaspiro[3.4]octane-1-carboxylate

- Rationale: Treatment with a strong, non-nucleophilic base will deprotonate the remaining hydroxyl group, which will then undergo an intramolecular S_n2 reaction to displace the tosylate, forming the desired spiro-azetidine ring.
- Procedure:
  - Dissolve the monotosylated compound (1.0 eq) in anhydrous THF and cool to 0 °C.
  - Add sodium hydride (60% dispersion in mineral oil, 1.2 eq) portion-wise.
  - Allow the reaction mixture to warm to room temperature and then heat to reflux for 6 hours.
  - Cool the reaction to 0 °C and quench carefully with water.

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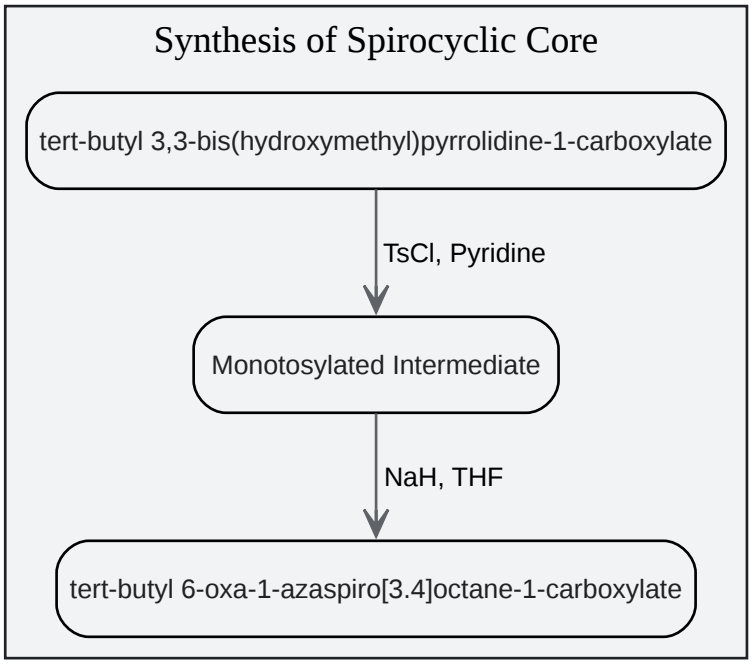
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.



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Caption: Key steps in the formation of the spirocyclic core.

PART 3: Deprotection and Salt Formation

Step 3.1: Boc-Deprotection and Formation of **6-Oxa-1-azaspiro[3.4]octane Hydrochloride**

- Rationale: The Boc protecting group is readily cleaved under acidic conditions. Using hydrochloric acid in a suitable solvent directly yields the desired hydrochloride salt.
- Procedure:
  - Dissolve tert-butyl 6-oxa-1-azaspiro[3.4]octane-1-carboxylate (1.0 eq) in 1,4-dioxane.

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- Add a 4 M solution of HCl in 1,4-dioxane (5.0 eq) and stir the mixture at room temperature for 4 hours.
- A precipitate will form during the reaction.
- Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum to afford **6-Oxa-1-azaspiro[3.4]octane hydrochloride** as a white solid.

Process Optimization and Safety Considerations

- Temperature Control: The ozonolysis reaction is highly exothermic and requires careful temperature control at -78 °C to prevent side reactions. Similarly, the quenching of lithium aluminum hydride and the addition of sodium hydride are highly exothermic and must be performed at 0 °C with slow, controlled addition.
- Inert Atmosphere: Reactions involving organometallic reagents such as lithium aluminum hydride and sodium hydride must be carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture and oxygen.
- Solvent Purity: Anhydrous solvents are crucial for the success of reactions involving water-sensitive reagents like lithium aluminum hydride and sodium hydride.
- Purification: While flash column chromatography is indicated for purification at the lab scale, for large-scale synthesis, crystallization or distillation under reduced pressure should be explored to improve efficiency and reduce solvent waste.
- Safety: Always handle strong acids, bases, and reactive reagents in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.

Characterization Data

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Compound	Molecular Formula	Molecular Weight (g/mol)	Expected ^{1}H NMR signals (indicative)	Expected ^{13}C NMR signals (indicative)
6-Oxa-1-azaspiro[3.4]octane hydrochloride	$C_6H_{12}ClNO$	149.62	Multiplets in the regions of 1.8-2.2 ppm, 3.5-4.0 ppm, and a broad singlet for the NH_2^+ proton.	Signals around 30-40 ppm, 50-60 ppm, and 70-80 ppm.
tert-butyl 6-oxa-1-azaspiro[3.4]octane-1-carboxylate	$C_{11}H_{19}NO_3$	213.27	A singlet around 1.4 ppm (9H), and multiplets in the regions of 1.7-2.0 ppm and 3.4-3.8 ppm.	A signal around 28 ppm (t-Bu CH_3), 80 ppm (t-Bu C), and signals for the spirocyclic core.

Conclusion

The protocol detailed in this application note provides a reliable and scalable route to **6-Oxa-1-azaspiro[3.4]octane hydrochloride**. By employing robust and well-understood chemical transformations, this synthesis is suitable for producing multi-gram to kilogram quantities of this valuable building block for drug discovery and development. The strategic use of protecting groups and a key intramolecular cyclization step ensures high yields and purity of the final product.

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